

Cyclohexyl methyl sulfide CAS number 7133-37-1

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Compound of Interest

Compound Name: Cyclohexyl methyl sulfide

Cat. No.: B1594846

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An In-Depth Technical Guide to **Cyclohexyl Methyl Sulfide** (CAS Number: 7133-37-1)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclohexyl methyl sulfide, with the CAS number 7133-37-1, is a thioether that has garnered attention in various chemical and biological research fields. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its known applications. While often cited as a pharmaceutical intermediate, this guide clarifies the current publicly available information on its specific roles in drug development and its biological activities, with a focus on providing researchers with a practical and data-driven resource.

Chemical and Physical Properties

Cyclohexyl methyl sulfide is a colorless liquid with a characteristic odor. Its fundamental properties are summarized in the tables below, compiled from various sources to provide a reliable reference for laboratory and research settings.

Table 1: General and Chemical Properties

Property	Value	Source(s)
CAS Number	7133-37-1	[1][2][3][4][5]
Molecular Formula	C ₇ H ₁₄ S	[1][2][3][4][5]
Molecular Weight	130.25 g/mol	[1][2][3][4][5]
IUPAC Name	(Methylsulfanyl)cyclohexane	[1][2][5]
Synonyms	Methylthiocyclohexane, Cyclohexyl(methyl)sulfane	[3][4]
SMILES	CSC1CCCCC1	[1][2][5]
InChI Key	QQBIOC GHCKNYGP- UHFFFAOYSA-N	[1][2][5]

Table 2: Physical Properties

Property	Value	Source(s)
Appearance	Clear colorless liquid	[5]
Melting Point	-80 °C	[3][4]
Boiling Point	89-90 °C at 35 mmHg	[3][4]
Density	0.938 - 0.944 g/cm ³ at 25 °C	[3][4]
Flash Point	61 °C (141.8 °F)	[3]
Refractive Index (n _D ²⁰)	1.4930 - 1.4980	[5]
Solubility in Water	173.5 mg/L at 25 °C	[3]
LogP	2.68 - 2.95	[1][4]

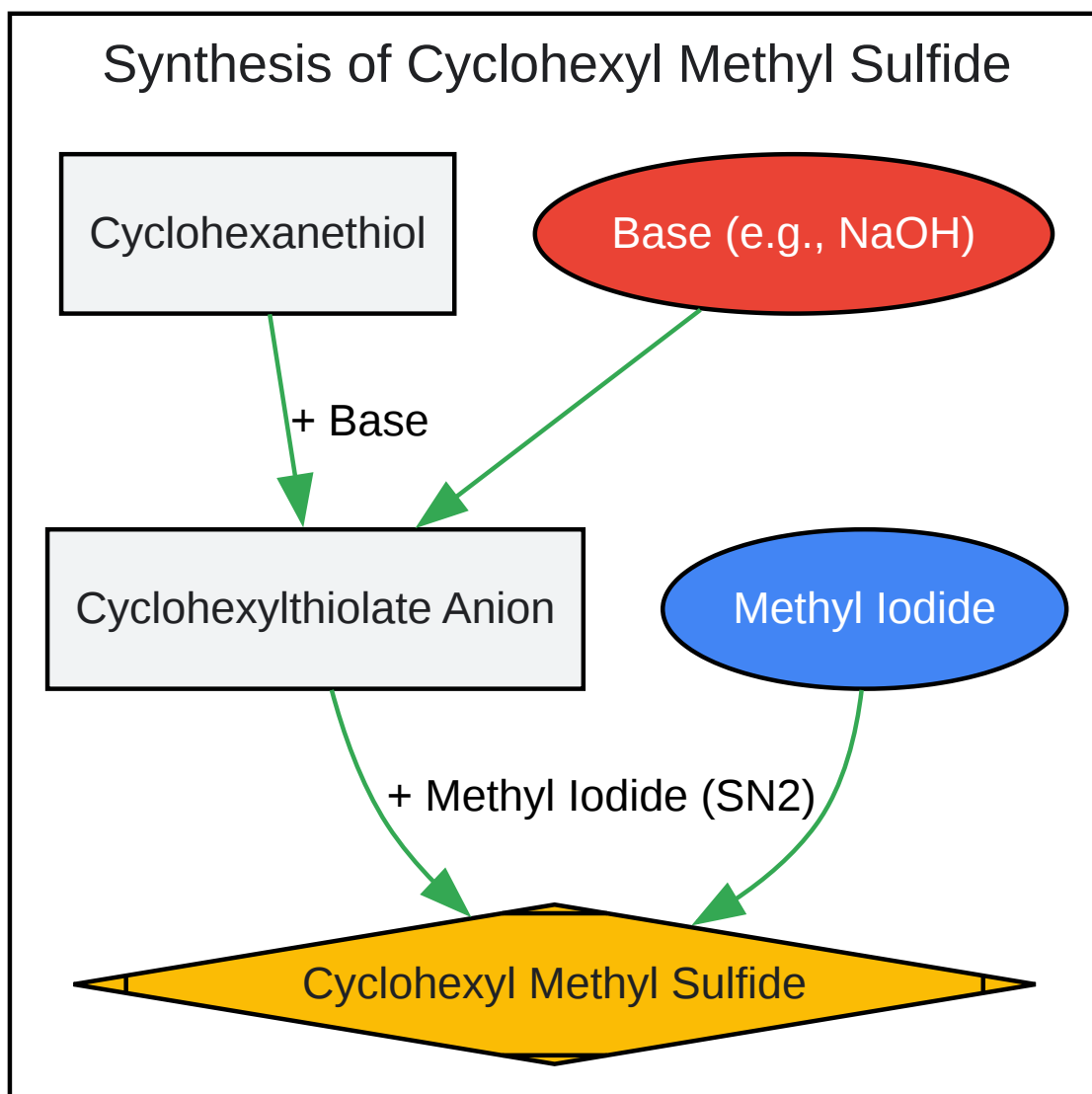
Synthesis and Reactions

The primary synthetic route to **Cyclohexyl methyl sulfide** is through the nucleophilic substitution of a haloalkane with a cyclohexylthiolate. Its most characteristic reaction is the oxidation of the sulfur atom.

Synthesis of Cyclohexyl Methyl Sulfide

The most common laboratory synthesis involves the S-alkylation of cyclohexanethiol with a methyl halide, such as methyl iodide, in the presence of a base.^{[1][6]}

- **Preparation of Cyclohexylthiolate:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclohexanethiol (1 equivalent) in a suitable solvent such as ethanol or dimethylformamide (DMF).
- **Deprotonation:** Add a base, such as sodium hydroxide or sodium ethoxide (1.1 equivalents), to the solution and stir until the thiol is fully deprotonated to form the cyclohexylthiolate anion.
- **Alkylation:** To the stirred solution, add methyl iodide (1.1 equivalents) dropwise. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is typically quenched with water and the product is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by distillation to yield pure **Cyclohexyl methyl sulfide**.



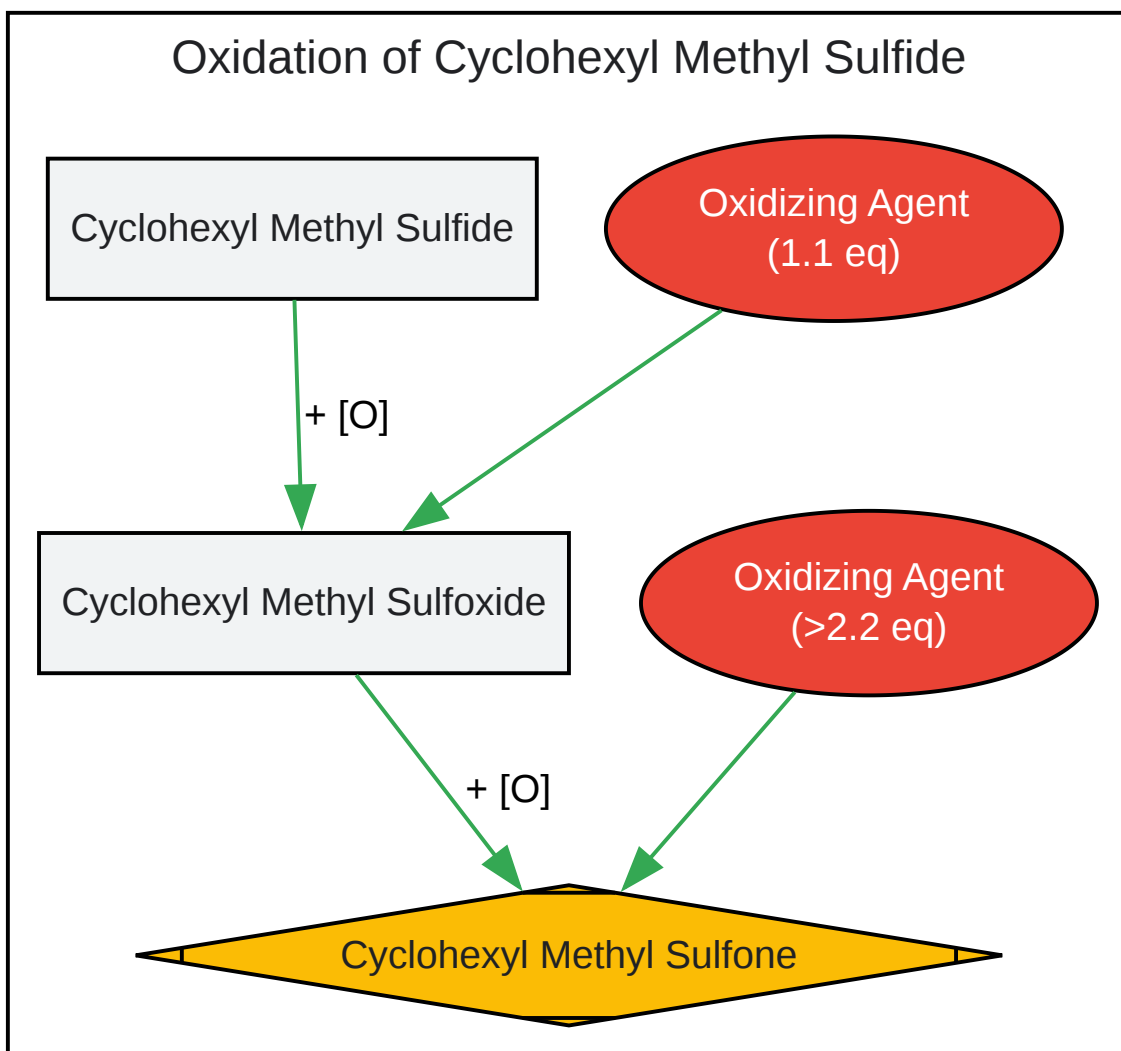
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Synthesis of **Cyclohexyl Methyl Sulfide** via S-alkylation.

Oxidation of Cyclohexyl Methyl Sulfide

Cyclohexyl methyl sulfide can be readily oxidized to form the corresponding sulfoxide and sulfone. This reaction is of particular interest in the context of enantioselective synthesis, where chiral catalysts are used to produce a single enantiomer of the sulfoxide.^[1]

- **Reaction Setup:** Dissolve **Cyclohexyl methyl sulfide** (1 equivalent) in a suitable solvent such as methanol or a mixture of acetonitrile and water in a round-bottom flask.
- **Oxidant Addition:** Add an oxidizing agent such as hydrogen peroxide or Oxone® (potassium peroxymonosulfate) (1.1 equivalents for the sulfoxide, >2.2 equivalents for the sulfone) portion-wise to the stirred solution.^[7] The reaction can be exothermic and may require cooling.
- **Reaction Monitoring:** Monitor the progress of the reaction by TLC to observe the consumption of the starting material and the formation of the sulfoxide and potentially the sulfone.
- **Work-up:** Upon completion, the reaction mixture is diluted with water and the product is extracted with an organic solvent like ethyl acetate.
- **Purification:** The combined organic extracts are dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product can be purified by column chromatography to isolate the desired sulfoxide.^[7]



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*Stepwise oxidation of **Cyclohexyl Methyl Sulfide**.*

Applications in Research and Industry

Cyclohexyl methyl sulfide is utilized in several areas of chemical research and is noted for its potential in various applications.

- **Pharmaceutical Intermediate:** This compound is frequently described as an intermediate in the synthesis of pharmaceutical compounds.[1][3][4][8] However, specific examples of marketed drugs synthesized from **Cyclohexyl methyl sulfide** are not readily found in publicly available literature. Its structural motif is relevant to medicinal chemistry, and it may be used in the early stages of drug discovery and development.
- **Chemical Research:** It serves as a model substrate in studies of reaction mechanisms, particularly those involving sulfur compounds.[1] For instance, it has been used in bacterial screening studies for enantioselective sulfide oxidations.[1]
- **Visible-light Photooxidation:** **Cyclohexyl methyl sulfide** has been employed as an aliphatic substrate in visible-light-induced photooxidation reactions in water, facilitated by supramolecular hydrogels.[1]
- **Flavoring Agent:** Due to its characteristic odor, it has been suggested for potential use as a flavoring agent in food products.[1]

Biological Activity and Signaling Pathways

The biological activity of **Cyclohexyl methyl sulfide** has been primarily explored in the context of microbial metabolism. It has been used as a substrate to study the activity of sulfide-oxidizing enzymes in microorganisms.[1] This research can offer insights into metabolic pathways involving sulfur-containing compounds.[1]

It is critical to note that there is currently no publicly available scientific literature describing the interaction of **Cyclohexyl methyl sulfide** with any specific mammalian cell signaling pathways. Searches for its effects on common drug targets such as G-protein coupled receptors (GPCRs) or protein kinases have not yielded any specific results. Therefore, a signaling pathway diagram involving this compound in a mammalian context cannot be constructed based on current evidence.

The biological effects of simple alkyl sulfides on mammalian cells are an area of ongoing research. Some studies on related compounds, like dimethyl sulfides, have shown that they can induce apoptosis in human leukemia cells.[9] However, it is important to emphasize that these findings on different molecules cannot be directly extrapolated to **Cyclohexyl methyl sulfide** without specific experimental evidence.

Safety Information

Cyclohexyl methyl sulfide is classified as a combustible liquid.[3] Standard laboratory safety precautions should be followed when handling this compound.

- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and open flames.
- **First Aid:** In case of contact with eyes or skin, rinse immediately with plenty of water. If inhaled, move to fresh air. If ingested, seek medical attention.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Cyclohexyl methyl sulfide is a valuable compound for chemical synthesis and research, particularly as a substrate for studying oxidation reactions and microbial metabolism. While its designation as a "pharmaceutical intermediate" is common, its specific role in the synthesis of marketed drugs is not well-documented in the public domain. A significant gap in the current knowledge is the absence of data on its interaction with mammalian signaling pathways, which is a crucial area for future research, especially if its potential in drug development is to be fully realized. This guide provides a solid foundation of its known properties and protocols, serving as a useful resource for researchers and scientists. Further investigation into its biological effects on mammalian systems is warranted to explore its full therapeutic potential.

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